

# Navigating the Disposal of 3-Methylglutarylcarnitine: A Procedural Guide

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## Compound of Interest

Compound Name: 3-Methylglutarylcarnitine

Cat. No.: B109733

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For researchers, scientists, and professionals in drug development, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. While specific disposal guidelines for **3-Methylglutarylcarnitine** are not readily available in public records, a comprehensive approach based on the handling of similar non-hazardous laboratory chemicals is essential. This guide provides a procedural framework for the safe disposal of **3-Methylglutarylcarnitine**, emphasizing adherence to local regulations and consultation with certified waste management services.

## Immediate Safety and Handling

Before proceeding with disposal, it is crucial to handle **3-Methylglutarylcarnitine** with appropriate personal protective equipment (PPE). Standard laboratory practice dictates the use of safety glasses, gloves, and a lab coat. In case of spills, sweep up the solid material, avoiding dust formation, and place it in a suitable, labeled container for disposal.<sup>[1]</sup> Ensure adequate ventilation in the handling area.<sup>[1][2]</sup>

## Step-by-Step Disposal Procedure

The disposal of **3-Methylglutarylcarnitine** should be conducted in accordance with all applicable federal, state, and local environmental regulations. The following steps outline a general procedure:

- **Material Characterization:** Although a specific Safety Data Sheet (SDS) for **3-Methylglutarylcarnitine** is not available, it is classified as an acylcarnitine.<sup>[3][4]</sup> Based on

SDS for similar compounds like L-Carnitine, it is not classified as a hazardous substance.[5] However, it is prudent to treat all laboratory chemicals with care.

- **Containerization:** Place the waste **3-Methylglutaryl carnitine** in a clearly labeled, sealed container. The label should include the chemical name and any known hazard information.
- **Consult a Licensed Waste Disposal Service:** Contact a professional waste disposal company to arrange for the pickup and disposal of the chemical waste.[1][6] Provide them with all available information on the compound.
- **Documentation:** Maintain a record of the disposal process, including the name of the waste disposal company, the date of pickup, and the amount of material disposed of.

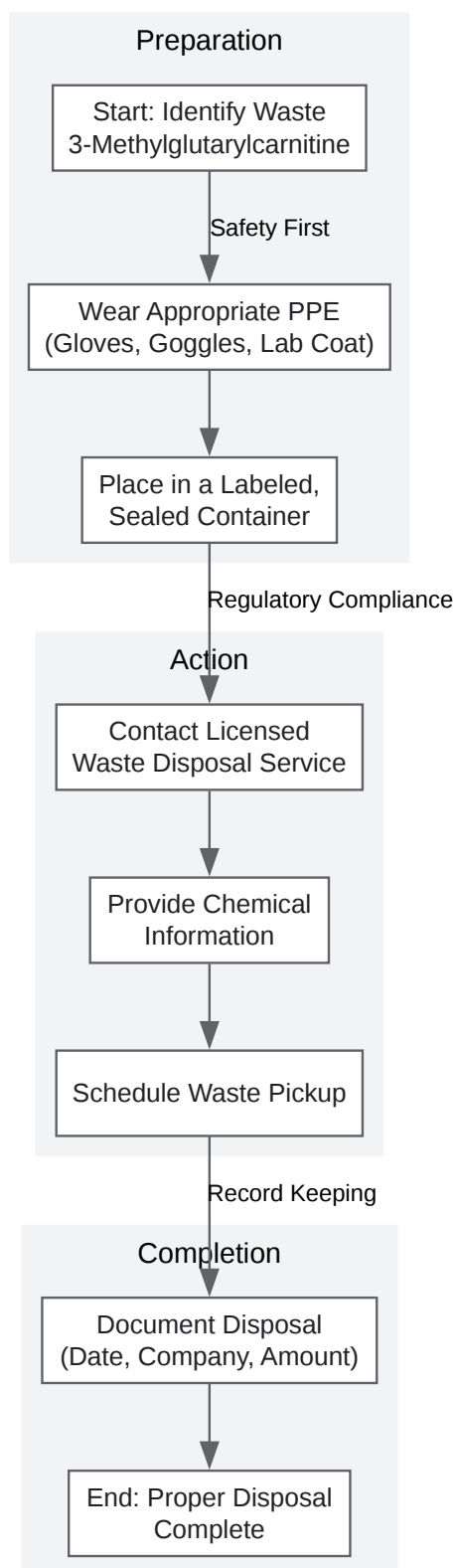
## Chemical and Physical Properties

Understanding the properties of **3-Methylglutaryl carnitine** can aid in its safe handling and disposal. The following table summarizes key quantitative data:

Property	Value	Source
Molecular Formula	C13H23NO6	[3][7]
Molecular Weight	289.32 g/mol	[7]
InChI Key	HFCPFJNSBPQJDP- NXEZZACHSA-N	
CAS Number	102673-95-0	[4]

## Disposal Workflow

The logical flow for the proper disposal of **3-Methylglutaryl carnitine** is illustrated in the following diagram:



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### Disposal Workflow for **3-Methylglutaryl carnitine**

Disclaimer: This information is intended for guidance purposes only and is based on general principles for laboratory chemical disposal. Always consult with your institution's environmental health and safety (EHS) department and a licensed waste disposal professional to ensure compliance with all applicable regulations.

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## References

- 1. fishersci.com [fishersci.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. Exposome-Explorer - 3-Methylglutaryl carnitine (Compound) [exposome-explorer.iarc.fr]
- 4. Showing Compound 3-Methylglutaryl carnitine (FDB022112) - FooDB [foodb.ca]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. O-3-methylglutaryl-L-carnitine | C<sub>13</sub>H<sub>23</sub>NO<sub>6</sub> | CID 91825638 - PubChem [pubchem.ncbi.nlm.nih.gov]
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